

developing an analytical method for Norcyclizine quantification

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Compound of Interest

Compound Name: Norcyclizine-d8

Cat. No.: B589779

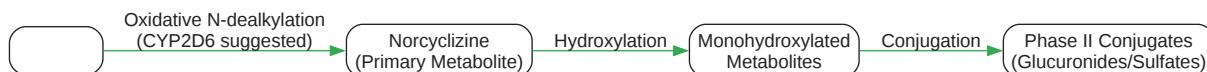
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An overview of validated analytical methods for the quantification of Norcyclizine, the primary metabolite of Cyclizine, in biological matrices is detailed in these application notes. The protocols provided are intended for researchers and scientists in drug development and clinical monitoring. The primary techniques covered are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography (HPLC) with Coulometric Detection, both offering high sensitivity and selectivity for the analysis of Norcyclizine in plasma, serum, and urine.^[1]

Norcyclizine, also known as 1-(diphenylmethyl)piperazine or 1-benzhydrylpiperazine, is the main active N-demethylated metabolite of Cyclizine, a first-generation antihistamine and antiemetic.^{[2][3][4]} The accurate quantification of Norcyclizine is essential for pharmacokinetic studies, drug metabolism research, and therapeutic drug monitoring.^{[2][5]}

Metabolic Pathway of Cyclizine

Cyclizine undergoes biotransformation in the body, primarily through oxidative N-dealkylation, to form its active metabolite, Norcyclizine.^[2] This metabolic process is suggested to involve the cytochrome P450 enzyme CYP2D6.^[2] Norcyclizine can be further metabolized through processes like hydroxylation to form monohydroxylated metabolites. These phase I metabolites can then undergo phase II conjugation reactions to form glucuronides or sulfates, which are more readily excreted.^[2]

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Metabolic pathway of Cyclizine to Norcyclizine.

Physicochemical Properties of Norcyclizine

Property	Value
Molecular Formula	C ₁₇ H ₂₀ N ₂ ^[3]
Molecular Weight	252.35 g/mol ^[3]
CAS Number	841-77-0 ^[3]
Synonyms	1-(Diphenylmethyl)piperazine, 1-Benzhydrylpiperazine ^[3]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for validated analytical methods for Norcyclizine detection.

Table 1: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) in Human Plasma^[1]
^[6]

Parameter	Value
Lower Limit of Quantification (LLOQ)	2 ng/mL
Linearity Range	2-200 ng/mL
Correlation Coefficient (r^2)	≥ 0.996
Intra-day Precision (%RSD)	< 14%
Inter-day Precision (%RSD)	< 14%
Accuracy	within $\pm 8\%$
Recovery	> 87%
Internal Standard	Cinnarizine

Table 2: HPLC with Coulometric Detection in Serum and Urine[1][7]

Parameter	Serum	Urine
Limit of Quantitation (LOQ)	1 ng/mL	1 ng/mL
Sample Preparation	Solid-Phase Extraction	Solid-Phase Extraction
Internal Standard	Chlorcyclizine[5]	Chlorcyclizine[5]

Protocol 1: Quantitative Analysis of Norcyclizine in Human Plasma by LC-MS/MS

This protocol details a validated, rapid, and simple method for the quantification of Norcyclizine in human plasma.[2][6]

Materials and Reagents

- Norcyclizine reference standard
- Cinnarizine (Internal Standard)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Human plasma (blank)
- Volumetric flasks, pipettes, and vials
- Centrifuge
- LC-MS/MS system with ESI source

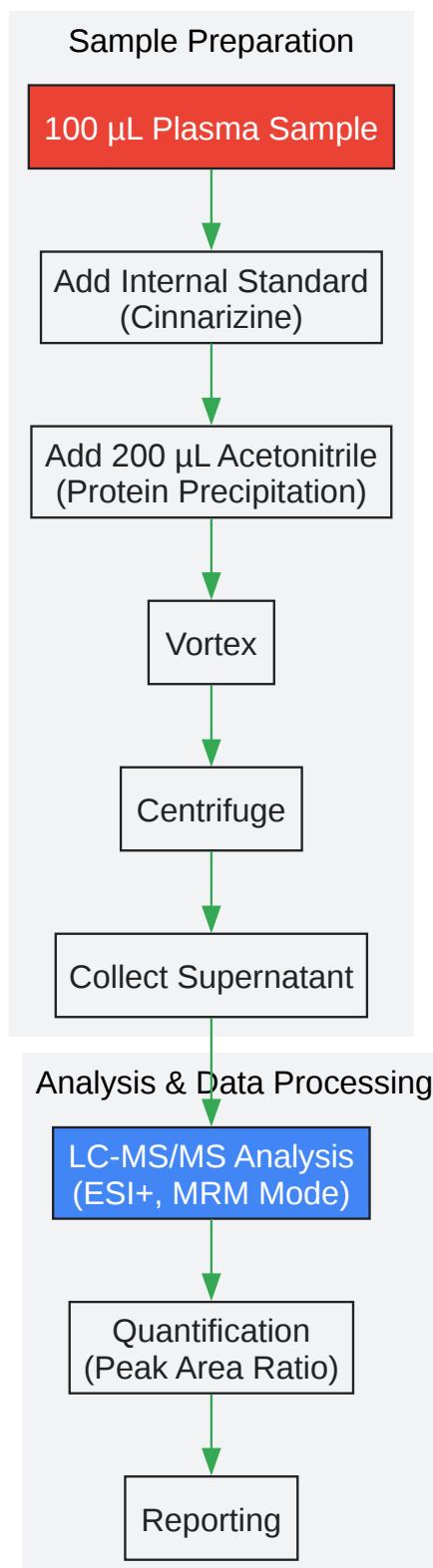
Experimental Protocol

- Standard and Sample Preparation:
 - Prepare stock solutions of Norcyclizine and Cinnarizine (IS) in methanol.
 - Prepare working standards by serial dilution of the stock solution.
 - Prepare calibration curve standards and quality control (QC) samples by spiking blank human plasma with appropriate amounts of Norcyclizine.
- Sample Preparation: Protein Precipitation[2][6]
 - To a 100 µL aliquot of plasma sample (or standard/QC), add the internal standard (e.g., Cinnarizine).[2]
 - Add 200 µL of acetonitrile to precipitate plasma proteins.[2]
 - Vortex the mixture thoroughly.
 - Centrifuge the tubes to pellet the precipitated proteins.[5]
 - Carefully transfer the supernatant to a clean vial for injection into the LC-MS/MS system. [5]
- Chromatographic Conditions[6]

- Column: C8, 50 mm x 2.0 mm
- Mobile Phase: Linear gradient of methanol and 0.05% formic acid
- Total Analysis Time: 4 minutes
- Mass Spectrometric Conditions[\[6\]](#)
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Detection: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Norcyclizine: 253.2 -> 167.2
 - Cinnarizine (IS): 267.2 -> 167.2 (Note: Cyclizine transition shown for comparison)

Data Analysis

Quantification is performed by calculating the peak area ratio of Norcyclizine to the internal standard. A calibration curve is generated by plotting the peak area ratios against the nominal concentrations of the calibration standards. The concentration of Norcyclizine in the samples is then determined from this curve.



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Workflow for the LC-MS/MS analysis of Norcyclizine.

Protocol 2: HPLC with Coulometric Detection in Serum and Urine

This protocol describes a sensitive HPLC method for determining Norcyclizine levels in serum and urine using coulometric detection.[\[7\]](#)

Materials and Reagents

- Norcyclizine reference standard
- Chlorcyclizine (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphate buffer (0.05 M, pH 3)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- HPLC system with a coulometric detector

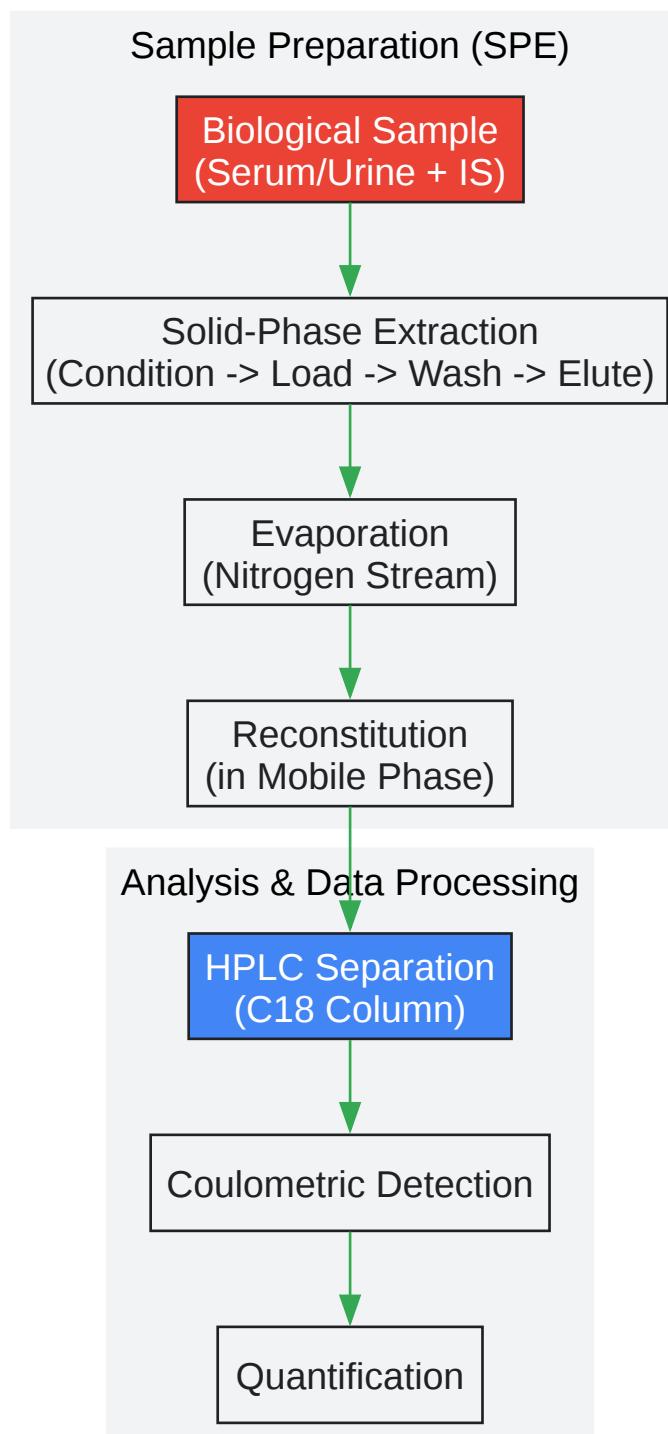
Experimental Protocol

- Sample Preparation: Solid-Phase Extraction (SPE)[\[5\]](#)[\[7\]](#)
 - Conditioning: Condition the SPE column with methanol followed by water or buffer.
 - Loading: Load the serum or urine sample (pre-treated and with IS added) onto the conditioned SPE column.[\[5\]](#)
 - Washing: Wash the column with a suitable solvent (e.g., water, weak organic solvent mixture) to remove interferences.[\[5\]](#)
 - Elution: Elute Norcyclizine and the IS from the column using an appropriate elution solvent like methanol or acetonitrile.[\[5\]](#)
 - Evaporation: Evaporate the eluate to dryness under a stream of nitrogen gas.[\[5\]](#)

- Reconstitution: Reconstitute the dried residue in the mobile phase and inject it into the HPLC system.[5]
- Chromatographic Conditions[7]
 - Column: Custom-packed reversed-phase C18
 - Mobile Phase: 0.05 M Phosphate Buffer (pH 3):Acetonitrile (7:3, v/v)
- Coulometric Detector Settings[7]
 - Mode: "Oxidative-screen"
 - Upstream Electrode (Detector 1): Set at 0.55 V
 - Downstream Electrode (Detector 2): Set at 0.90 V

Data Analysis

Similar to the LC-MS/MS method, a calibration curve is constructed by plotting the peak height or area ratio of Norcyclizine to the internal standard against the concentration.

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General workflow for HPLC analysis of Norcyclizine.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. chemscene.com [chemscene.com]
- 4. Diphenylmethylpiperazine - Wikipedia [en.wikipedia.org]
- 5. benchchem.com [benchchem.com]
- 6. Quantification of cyclizine and norcyclizine in human plasma by liquid chromatography-tandem mass spectrometry (LC-MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Sensitive high-performance liquid chromatographic determination of cyclizine and its demethylated metabolite, norcyclizine, in biological fluids using coulometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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